

Application Note and Protocol: Standard Operating Procedure for Vitasic Solution Preparation

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Compound of Interest

Compound Name:	Vitasic
CAS No.:	138331-07-4
Cat. No.:	B1180249

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the preparation of **Vitasic**, a sterile solution primarily composed of ascorbic acid (Vitamin C). The protocol outlines the necessary materials, step-by-step instructions for preparation, and guidelines for storage and stability to ensure the integrity and quality of the solution for research and development applications.

Objective

To describe a standardized procedure for the preparation of **Vitasic** solution, ensuring consistency, accuracy, and stability for use in experimental and developmental studies.

Scope

This SOP is applicable to all laboratory personnel involved in the preparation of **Vitasic** solution within a research and drug development setting.

Materials and Equipment

- Ascorbic Acid (USP grade)
- Diluent: 0.9% Sodium Chloride (Saline) or 5% Dextrose in Water (D5W)
- Sterile Water for Injection (WFI)
- Analytical balance
- Sterile volumetric flasks
- Sterile pipettes and burettes
- pH meter
- Sterile filters (0.22 μm pore size)
- Laminar flow hood or biological safety cabinet
- Sterile storage containers (e.g., vials, infusion bags)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Data Presentation: Vitasic Solution Composition

The following table outlines the quantitative composition for two common formulations of **Vitasic** solution.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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q.s. = quantum sufficit (as much as is sufficient)

Experimental Protocol: Vitasic Solution Preparation

This protocol details the step-by-step methodology for preparing a 50 mL batch of **Vitasic** solution. All procedures should be conducted in a sterile environment (e.g., laminar flow hood) to prevent microbial contamination.

- Preparation of Work Area:
 - Disinfect the laminar flow hood or biological safety cabinet with an appropriate sterilizing agent.
 - Arrange all necessary sterile materials and equipment within the sterile workspace.
- Weighing of Ascorbic Acid:
 - Accurately weigh the required amount of Ascorbic Acid (1.5 g for Formulation A or 2.5 g for Formulation B) using an analytical balance.
- Dissolution:
 - Transfer the weighed Ascorbic Acid into a sterile volumetric flask.
 - Add approximately half of the final volume of the chosen diluent (0.9% Saline or D5W) to the flask.

- Gently swirl the flask until the Ascorbic Acid is completely dissolved.
- Volume Adjustment:
 - Add the diluent to the volumetric flask to bring the total volume to 50 mL.
 - Ensure the solution is thoroughly mixed.
- Sterile Filtration:
 - Draw the prepared solution into a sterile syringe.
 - Attach a sterile 0.22 μm filter to the syringe.
 - Filter the solution into a sterile final container (e.g., sterile vial or infusion bag).
- Labeling:
 - Immediately label the container with the following information:
 - Solution Name: "**Vitasic** Solution" and Formulation (A or B)
 - Concentration
 - Date of Preparation
 - Preparer's Initials
 - Expiry Date

Stability and Storage

Proper storage is critical to maintain the potency and stability of the **Vitasic** solution.

- Storage Temperature: Store the prepared solution at 2-8°C.
- Light Protection: While studies have shown stability for up to 96 hours without light protection, it is recommended to store the solution protected from light to minimize potential degradation.^{[1][2]}

- **Stability:** The concentration of vitamin C in diluted solutions remains largely unchanged for up to 24 hours and decreases by less than 10% by 96 hours at both 4°C in the dark and at ambient temperature and light.[1][2] For longer-term storage, refrigeration is recommended. [3]

Visualization of Experimental Workflow

The following diagram illustrates the standard operating procedure for the preparation of **Vitasic** solution.



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Caption: Workflow for **Vitasic** Solution Preparation.

This document is intended for informational purposes for qualified professionals. All procedures should be performed in accordance with institutional guidelines and safety regulations.

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References

- [1. Stability of intravenous vitamin C solutions: a technical report - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Chemical stability study of vitamins thiamine, riboflavin, pyridoxine and ascorbic acid in parenteral nutrition for neonatal use - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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